

(+)-4'-Fluorotartranilic acid CAS number and molecular structure

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Compound of Interest

Compound Name: (+)-4'-Fluorotartranilic acid

Cat. No.: B079520

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In-depth Technical Guide: (+)-4'-Fluorotartranilic Acid

Disclaimer: Publicly available, in-depth technical information, including comprehensive quantitative data, detailed experimental protocols, and established biological pathways for **(+)-4'-Fluorotartranilic acid**, is limited. This guide provides the core chemical identifiers and structural information, supplemented by a general overview of related chemical classes.

Core Compound Information

(CAS Number: 206761-65-1)

(+)-4'-Fluorotartranilic acid is a chiral organic compound belonging to the family of tartranilic acids, which are derivatives of tartaric acid. The presence of a fluorine atom on the aniline moiety is a key structural feature.

Molecular Structure and Identifiers

The fundamental chemical and structural information for **(+)-4'-Fluorotartranilic acid** is summarized below.

Identifier	Value	Source
CAS Number	206761-65-1	[1][2]
Molecular Formula	C ₁₀ H ₁₀ FNO ₅	[2][3]
Molecular Weight	243.19 g/mol	[2]
IUPAC Name	(2R,3R)-4-(4-fluoroanilino)-2,3-dihydroxy-4-oxobutanoic acid	[3]
SMILES	C1=CC(=CC=C1NC(=O)-- INVALID-LINK-- O)O">C@@HO)F	[3]
InChI	InChI=1S/C10H10FNO5/c11- 5-1-3-6(4-2-5)12- 9(15)7(13)8(14)10(16)17/h1- 4,7-8,13-14H,(H,12,15) (H,16,17)/t7-,8-/m1/s1	[3]
InChIKey	GEDAGSYSBWTSHH- HTQZYQBOSA-N	[3]

Physicochemical and Biological Data

Detailed experimental quantitative data for **(+)-4'-Fluorotartranilic acid** is not readily available in the surveyed literature. For researchers and drug development professionals, this indicates that the compound is likely not extensively characterized in the public domain.

Experimental Protocols

Specific, detailed experimental protocols for the synthesis, purification, and biological application of **(+)-4'-Fluorotartranilic acid** are not described in the available literature. However, general synthetic approaches for related tartaric acid and anthranilic acid derivatives can provide a conceptual framework. The synthesis of tartaric acid amides and imides can present challenges, often requiring purification methods like column chromatography.

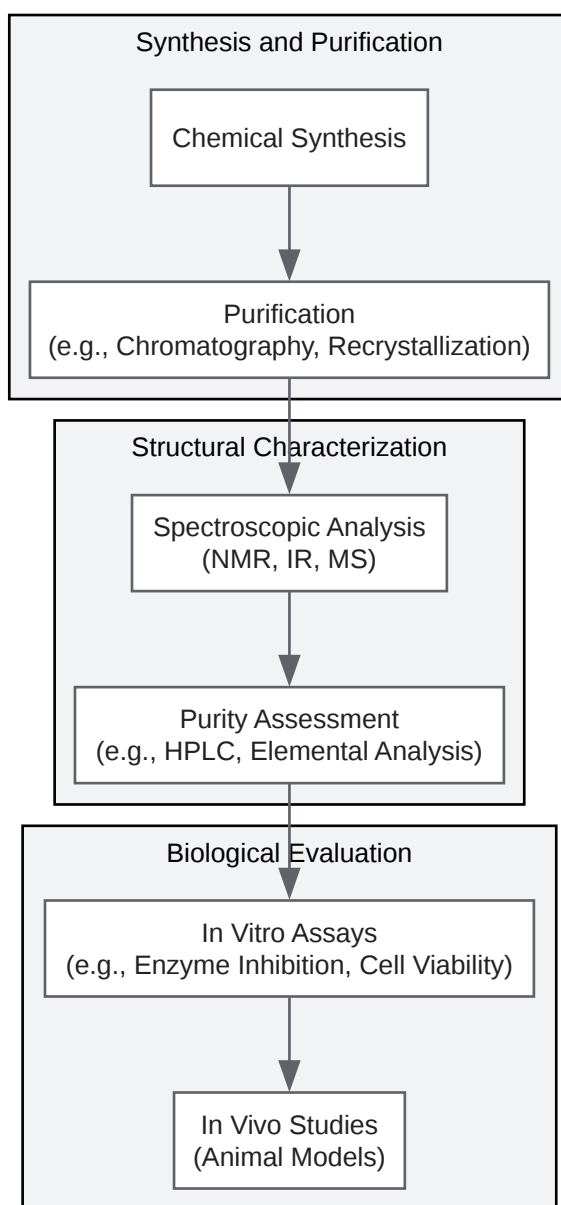
Potential Research and Applications

While direct evidence is lacking for this specific molecule, the structural components of **(+)-4'-Fluorotartranilic acid** suggest potential areas of interest for researchers in drug development:

- **Tartaric Acid Derivatives:** These compounds are valued in asymmetric synthesis for establishing specific stereochemistry in target molecules. They have been utilized as starting materials or key intermediates in the synthesis of various biologically active compounds.
- **Fluorinated Aromatic Compounds:** The introduction of fluorine into organic molecules is a common strategy in medicinal chemistry to modulate pharmacokinetic and pharmacodynamic properties, such as metabolic stability, lipophilicity, and binding affinity.
- **Anilide Derivatives:** Amide and anilide derivatives of compounds like anthranilic acid have demonstrated a broad range of biological activities, including anti-inflammatory, antimicrobial, and antiviral properties.

Logical Relationship Diagram

Due to the absence of specific information on signaling pathways or detailed experimental workflows for **(+)-4'-Fluorotartranilic acid**, a meaningful diagram as requested cannot be generated. A generalized workflow for chemical compound characterization is presented below for illustrative purposes.



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Caption: A generalized workflow for the synthesis, characterization, and evaluation of a novel chemical compound.

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